

Application Notes and Protocols: Barium Phenolsulfonate in Catalysis

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Compound of Interest

Compound Name: *Barium phenolsulfonate*

Cat. No.: *B15350539*

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Preface: Extensive research for the catalytic applications of **barium phenolsulfonate** in organic synthesis reveals a notable scarcity of direct and specific examples in contemporary literature. The compound is more frequently documented in the context of materials science, particularly as a component in the formation of polymers and as a dispersing agent. This document summarizes the available information, focusing on the closest related catalytic processes involving barium and phenol derivatives.

I. Overview of Barium Compounds in Catalysis

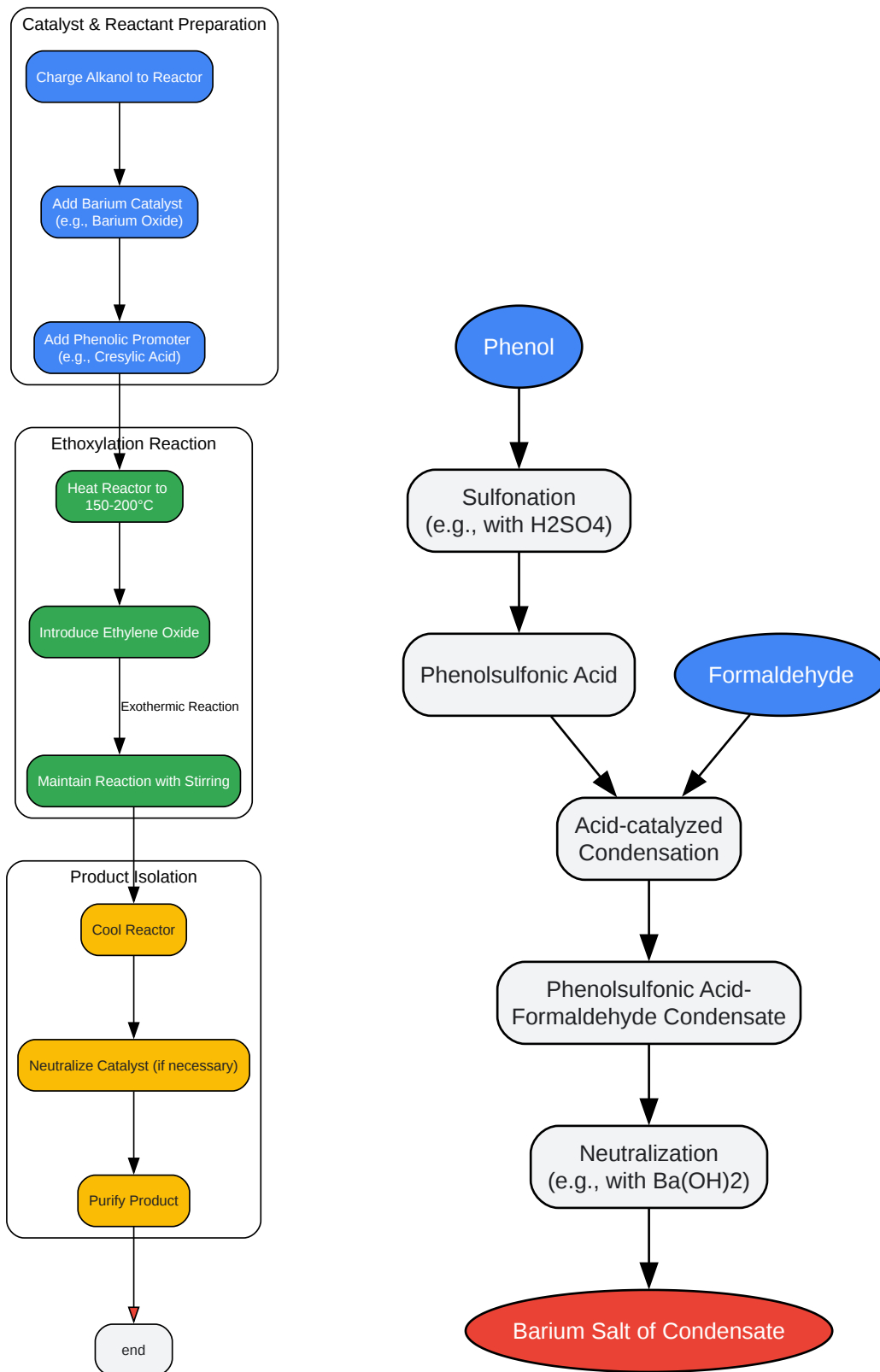
While **barium phenolsulfonate** itself is not a widely cited catalyst for organic synthesis, other barium compounds, often in the presence of phenolic promoters, have been noted for their catalytic activity. The most prominent example is the use of barium oxide or hydroxide in ethoxylation reactions.

II. Barium-Catalyzed Ethoxylation of Alkanols

One of the few documented catalytic systems involving barium and phenols is the use of barium oxide or hydroxide, promoted by cresylic acid (phenol or alkylated phenols), for the ethoxylation of alkanols. This process is valuable for producing surfactants with a narrow adduct distribution, minimizing by-products and unreacted alcohols.^[1]

Reaction Scheme:

The following diagram illustrates the general workflow for the ethoxylation of an alkanol using a barium-based catalyst promoted by a phenolic compound.



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References

- 1. EP0018463A2 - Barium oxide/phenol or substituted phenol catalyzed ethoxylation - Google Patents [patents.google.com]
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